

BAR501 stability in DMSO at -20°C

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Compound of Interest

Compound Name: (3 α ,5 β ,6 β ,7 α)-BAR501

Cat. No.: B605913

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BAR501 Technical Support Center

Welcome to the BAR501 Technical Support Center. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive information and guidance on the stability and handling of BAR501.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for BAR501 dissolved in DMSO?

A1: For BAR501 dissolved in DMSO, it is recommended to store the stock solution at -20°C for up to 1 year, or at -80°C for up to 2 years.^[1] To ensure the integrity of your experiments, it is advisable to prepare fresh working solutions for in vivo experiments on the day of use.^[1]

Q2: How long can solid BAR501 be stored?

A2: Solid BAR501 is stable for at least 4 years when stored at -20°C.^[2]

Q3: What is the solubility of BAR501 in DMSO?

A3: BAR501 has a high solubility in DMSO. Different suppliers report slightly different values, for instance, 81 mg/mL (199.19 mM) or \geq 50 mg/mL (122.96 mM).^{[3][4]} If you observe any precipitation upon dissolution, gentle warming and/or sonication can be used to aid solubilization.^[1]

Q4: Can I store aqueous solutions of BAR501?

A4: It is generally not recommended to store aqueous solutions of compounds like BAR501 for more than one day. For maximum solubility in aqueous buffers, it is best to first dissolve BAR501 in DMSO and then dilute it with the aqueous buffer of choice.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpected experimental results or loss of compound activity.	Degradation of BAR501 in DMSO stock solution due to improper storage or prolonged storage beyond the recommended period.	- Aliquot the DMSO stock solution upon preparation to minimize freeze-thaw cycles. - Ensure the stock solution has been stored at -20°C for no longer than 1 year. For longer-term storage, -80°C is recommended. - If degradation is suspected, prepare a fresh stock solution from solid BAR501.
Precipitation observed in the DMSO stock solution upon thawing.	The concentration of BAR501 may be too high, or the solution may not have been fully dissolved initially.	- Gently warm the solution and sonicate to redissolve the compound. - If precipitation persists, consider preparing a new stock solution at a slightly lower concentration.
Inconsistent results between different batches of BAR501.	Potential variability in the purity or handling of different lots.	- Always refer to the Certificate of Analysis (CoA) for the specific batch you are using. - Perform a quality control check, such as measuring the concentration of a new stock solution via UV-Vis spectrophotometry, if you have a reference standard.

Stability of BAR501 in DMSO at -20°C

The following table summarizes the stability data for BAR501 based on information from suppliers.

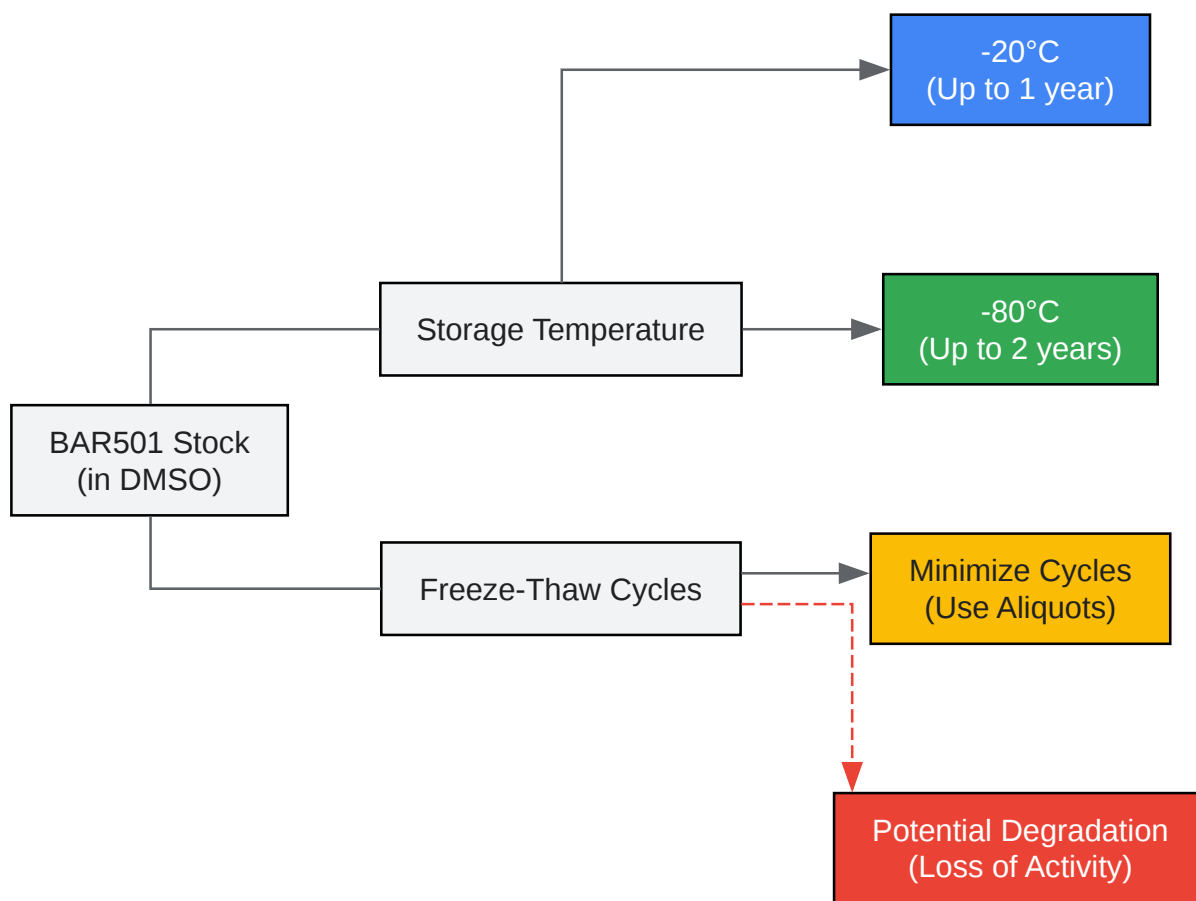
Form	Solvent	Storage Temperature	Stability	Source
Stock Solution	DMSO	-20°C	1 year	MedchemExpress[1]
Stock Solution	DMSO	-80°C	2 years	MedchemExpress[1]
Solid	N/A	-20°C	≥ 4 years	Cayman Chemical[2]

Experimental Protocols

Protocol for Preparation of BAR501 Stock Solution in DMSO

- **Warm the Reagents:** Allow the vial of solid BAR501 and the anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- **Calculate the Required Mass:** Determine the mass of BAR501 needed to achieve the desired stock concentration (e.g., 10 mM, 50 mM).
- **Dissolution:** Add the appropriate volume of DMSO to the vial of BAR501.
- **Ensure Complete Solubilization:** Vortex the solution thoroughly. If necessary, use a sonicator or gently warm the solution to ensure all the solid has dissolved.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in appropriate cryovials. Store the aliquots at -20°C for up to 1 year or at -80°C for up to 2 years.

Diagrams



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Caption: Factors influencing the stability of BAR501 in DMSO.

Caption: Troubleshooting workflow for unexpected experimental results.

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- 4. BAR501, MedChemExpress 10 mg | Buy Online | Medchem Express | Fisher Scientific [[fishersci.at](https://www.fishersci.at)]
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